

Comparing boiling points of 3-Ethyl-2,4-dimethylpentane and its isomers

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Compound of Interest

Compound Name: 3-Ethyl-2,4-dimethylpentane

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Boiling Point Comparison: 3-Ethyl-2,4-dimethylpentane and Its Isomers

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the boiling points of **3-Ethyl-2,4-dimethylpentane** and its structural isomers. The influence of molecular structure on this fundamental physical property is elucidated with supporting data and experimental methodology.

Introduction to Alkane Isomers and Boiling Points

Alkanes are saturated hydrocarbons with the general formula C_nH_{2n+2} . Structural isomers are molecules that share the same molecular formula but have different structural arrangements of atoms. For a given number of carbon atoms, the arrangement of these atoms—whether in a straight chain or a branched structure—significantly impacts the physical properties of the molecule, most notably its boiling point.

The boiling point of a substance is determined by the strength of the intermolecular forces that hold its molecules together in a liquid state. For nonpolar alkanes, the primary intermolecular forces are London dispersion forces. The strength of these forces is directly related to the surface area of the molecule.

The Effect of Branching on Boiling Point

A straight-chain alkane, such as n-nonane, has a larger surface area compared to its more compact, branched isomers. This larger surface area allows for more points of contact between adjacent molecules, resulting in stronger London dispersion forces. Consequently, more energy, in the form of a higher temperature, is required to overcome these forces and cause the substance to boil.

Conversely, as the degree of branching in an alkane's structure increases, the molecule becomes more spherical and compact. This reduction in surface area limits the intermolecular contact, leading to weaker London dispersion forces and a lower boiling point. Therefore, for a set of alkane isomers, the straight-chain isomer will typically have the highest boiling point, and the boiling point will decrease with increased branching.

Comparative Data: Boiling Points of C₉H₂₀ Isomers

The following table summarizes the boiling points of **3-Ethyl-2,4-dimethylpentane** and a selection of its isomers.

Compound Name	Molecular Structure	Degree of Branching	Boiling Point (°C)
n-Nonane	CH ₃ (CH ₂) ₇ CH ₃	Least Branched	151
3-Ethyl-2,4-dimethylpentane	(CH ₃) ₂ CHCH(CH ₂ CH ₃)CH(CH ₃) ₂	Moderately Branched	136.1
3,3-Diethylpentane	CH ₃ CH ₂ C(CH ₂ CH ₃) ₃	Highly Branched	146.3
2,2,4,4-Tetramethylpentane	(CH ₃) ₃ CCCH ₂ C(CH ₃) ₃	Most Branched	121-122

Experimental Protocol: Boiling Point Determination (Thiele Tube Method)

A common and efficient method for determining the boiling point of a small liquid sample is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heat source (Bunsen burner or heating mantle)
- High-boiling point mineral oil

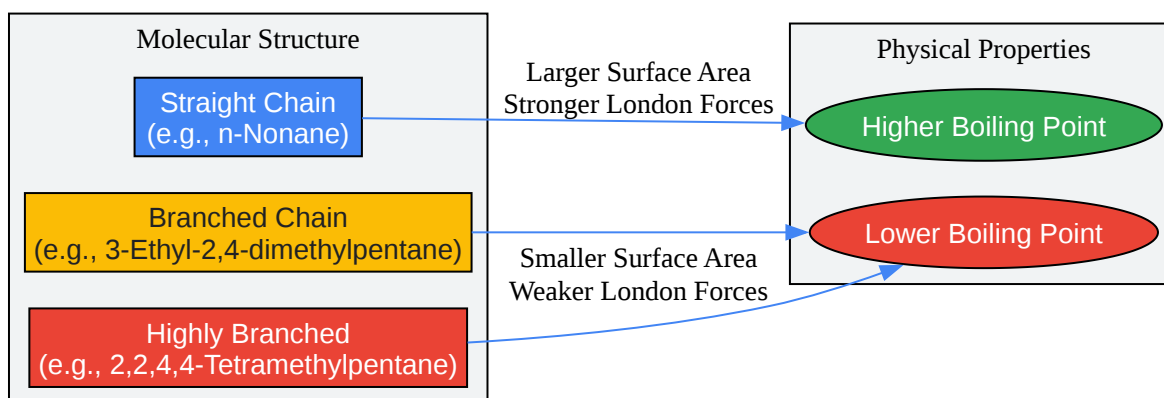
Procedure:

- A small amount of the liquid sample (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, with its sealed end up, is placed into the test tube containing the sample.
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level just above the top of the side arm.
- The thermometer and test tube assembly is clamped so that it is immersed in the oil in the Thiele tube. The sample should be positioned in the main body of the tube.
- The side arm of the Thiele tube is gently heated. The shape of the Thiele tube is designed to allow for the even circulation of the heating oil.
- As the temperature increases, the air trapped in the capillary tube will expand and slowly bubble out.
- When the boiling point of the sample is reached, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.

- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.

Logical Relationship: Branching and Boiling Point

The following diagram illustrates the inverse relationship between the degree of molecular branching and the boiling point of alkane isomers.



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Caption: Relationship between alkane structure and boiling point.

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